

# In-Depth Technical Guide: 4-(2-Hydroxyethyl)oxindole (CAS 139122-19-3)

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## Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)indolin-2-one

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## Introduction

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and known applications of 4-(2-Hydroxyethyl)oxindole, identified by the CAS number 139122-19-3. This compound is a significant intermediate in the pharmaceutical industry, primarily recognized for its role in the synthesis of the dopamine agonist Ropinirole. It is also classified as Ropinirole EP Impurity F. While its direct biological activities are not extensively documented, its structural relationship to the pharmacologically active oxindole class of compounds suggests potential for further investigation.

## Chemical and Physical Properties

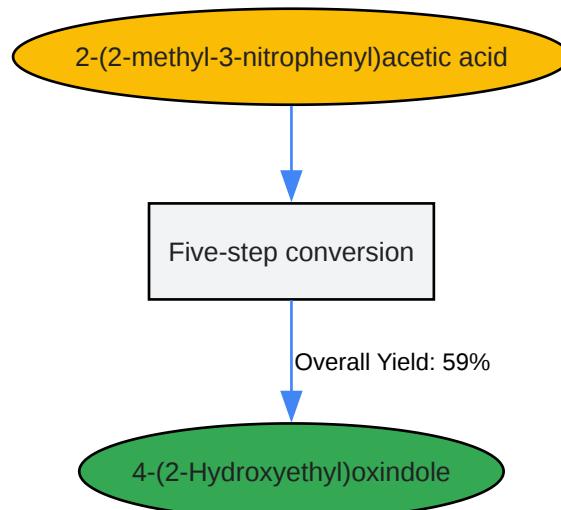
4-(2-Hydroxyethyl)oxindole is a solid, typically appearing as a white to yellow or green crystalline powder.<sup>[1]</sup> Its core structure consists of an oxindole moiety substituted with a hydroxyethyl group at the 4-position.

Property	Value	Source(s)
CAS Number	139122-19-3	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	177.20 g/mol	<a href="#">[2]</a>
IUPAC Name	4-(2-hydroxyethyl)-1,3-dihydro-2H-indol-2-one	<a href="#">[3]</a>
Synonyms	1,3-Dihydro-4-(2-hydroxyethyl)-2H-indol-2-one, 4-(2-Hydroxyethyl)indolin-2-one, Ropinirole EP Impurity F, Ropinirole Related Compound A	<a href="#">[2]</a> <a href="#">[3]</a>
Physical State	Solid, crystalline powder	<a href="#">[1]</a>
Melting Point	153 °C	<a href="#">[1]</a>
Purity	Typically >98% (by GC)	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis

A practical and efficient synthesis of 4-(2-Hydroxyethyl)oxindole has been developed, primarily for the industrial production of Ropinirole.[\[3\]](#) The synthesis is a multi-step process that can be summarized in the following workflow.

## Synthesis of 4-(2-Hydroxyethyl)oxindole



### Relationship Diagram



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